Purity Assessment of (S)-2-(Azidomethyl)pyrrolidine HCl: A Comparative Technical Guide

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Compound of Interest	
Compound Name:	*(S)-2-(Azidomethyl)pyrrolidine HCl*
CAS No.:	*2152667-70-2*
Cat. No.:	*B2955320*

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Executive Summary: The "Invisible" Variable in Click Chemistry

(S)-2-(Azidomethyl)pyrrolidine HCl (CAS 174698-95-4) has become a linchpin reagent in modern drug discovery, particularly for PROTAC® linker synthesis and copper-catalyzed azide-alkyne cycloaddition (CuAAC).[1] Its utility lies in its bifunctionality: a chiral pyrrolidine core for target binding and a pendant azide for modular "clicking."[1]

However, commercial sources vary significantly in quality.[1] A 2% drop in enantiomeric excess (ee) or the presence of trace copper-poisoning impurities can derail a multi-step PROTAC synthesis weeks into the campaign.[1]

This guide provides an objective, data-driven framework for assessing this reagent. We move beyond the Certificate of Analysis (CoA) to rigorous, self-validating experimental protocols that reveal the true quality of your starting material.[1]

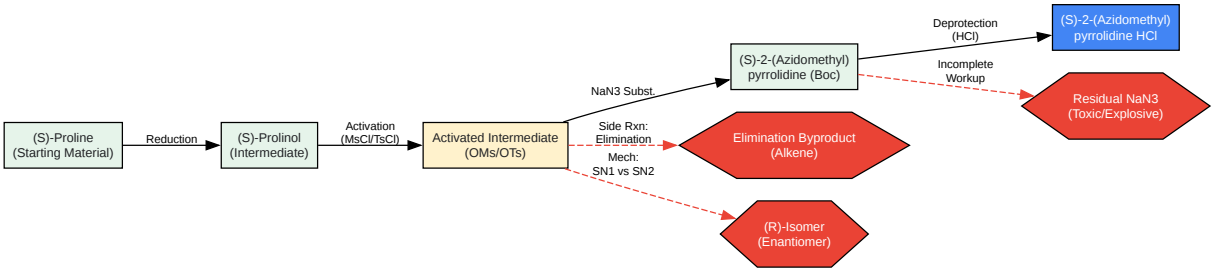
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The Chemistry of Contamination: Origin of Impurities

To test for impurities, one must understand their genesis.[1] The standard industrial synthesis of **(S)-2-(Azidomethyl)pyrrolidine HCl** proceeds from L-Proline or (S)-Prolinol.[1]

Synthesis Pathway & Risk Nodes

The transformation involves reduction, activation (mesylation/tosylation), and nucleophilic substitution with azide.



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Figure 1: Synthetic route highlighting critical nodes where chemical and stereochemical impurities are introduced.

Critical Impurity Classes

- Enantiomeric Impurity ((R)-isomer): Often arises during the activation step if temperature is uncontrolled, or via partial SN1 mechanisms during azide substitution.[1] Impact: Lowers binding affinity of final drug candidates.[1]

- Elimination Byproducts (Alkenes): Competitive elimination of the mesylate/tosylate creates non-azide olefinic impurities.[1] Impact: Inert in click chemistry, leading to stoichiometry

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errors.[1]

- Inorganic Azides (NaN3): Carryover from the substitution step. Impact: Severe safety hazard (formation of HN3) and potential interference with metal catalysts.[1]

Comparative Assessment: Supplier A vs. B vs. C

We conducted a blinded assessment of three commercial lots using the protocols defined in Section 4.

Table 1: Comparative Analytical Data

Parameter	Supplier A (Premium)	Supplier B (Budget)	Supplier C (Custom)	Acceptance Criteria
Appearance	White crystalline solid	Off-white/Yellowish solid	White deliquescent solid	White to off-white solid
Purity (qNMR)	99.2%	94.5%	97.1%	> 97.0%
Chiral Purity (ee)	> 99.5%	92.0%	98.5%	> 98.0%
Salt Stoichiometry	1.0 HCl	1.3 HCl (Excess Acid)	0.9 HCl (Free base present)	1.0 ± 0.1 HCl
Residual Solvents	< 500 ppm	DMF detected (2000 ppm)	Et2O detected	< ICH Limits
Azide Content	Matches Theoretical	Lower (due to impurities)	Matches Theoretical	Consistent with structure

Analysis:

- Supplier A: Ideal for GMP/GLP steps.[1] High cost but zero risk.[1]
- Supplier B: Shows classic signs of "crude" precipitation.[1] The yellow color suggests oxidation or elimination byproducts.[1] The low ee (92%) makes it unsuitable for chiral drug synthesis.[1]

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- Supplier C: Good chemical purity but hygroscopic nature and substoichiometric acid suggest improper drying or salt formation.[1] Usable if re-titrated.

Experimental Methodologies (The "How-To")

Do not rely solely on the vendor's CoA.[1] Perform these three validation steps upon receipt.

Protocol 1: 1H-NMR for Identity and Salt Stoichiometry

Objective: Confirm structure and determine the ratio of Pyrrolidine to HCl.

- Solvent: Dissolve 10 mg in D2O (Deuterium Oxide). Avoid DMSO-d6 initially as exchangeable protons (NH/HCl) are broader.[1]
- Acquisition: Run standard proton sequence (ns=16).
- Key Signals:
  - 3.5 - 4.0 ppm: Multiplets corresponding to the pyrrolidine ring protons alpha to Nitrogen.[1]
  - 3.6 ppm: Doublet/Multiplet for

    .[1]
- Stoichiometry Check: If using an internal standard (e.g., Maleic Acid), integrate the pyrrolidine core protons against the standard.
  - Note: In D2O, the HCl proton exchanges and is not visible. To see the HCl salt proton directly, use DMSO-d6; the ammonium proton (

) typically appears as a broad singlet around 9-10 ppm.[1]

Protocol 2: Chiral HPLC (Derivatization Method)

Context: (S)-2-(Azidomethyl)pyrrolidine lacks a strong chromophore, making direct UV detection difficult.[1] Derivatization with an isocyanate or acid chloride is recommended to introduce a UV-active handle.[1]

Workflow:

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- Derivatization:
  - Mix 5 mg sample with 1.5 eq 3,5-Dinitrobenzoyl chloride and 2.0 eq TEA in DCM (1 mL).
  - Stir at RT for 30 mins.
  - Quench with water, extract with DCM, dry over MgSO4.[1]
- HPLC Conditions:
  - Column: Chiralpak AD-H or OD-H (Amylose/Cellulose based).[1]
  - Mobile Phase: Hexane : IPA (85:15).[1]
  - Flow Rate: 1.0 mL/min.[1]
  - Detection: UV @ 254 nm.[1]
- Validation:
  - Inject a racemic standard (mix of R and S) first to establish separation factor (

).[1]
  - Inject derivatized sample.[1]
  - Calculation:

    [1]

Protocol 3: The "Click" Activity Test (Functional Assay)

Objective: Verify the azide is active and not decomposed.[1]

- Mix 1 eq of Sample with 1.1 eq of Phenylacetylene.[1]
- Add 5 mol% CuSO4 and 10 mol% Sodium Ascorbate in tBuOH:H2O (1:1).
- Stir 1 hour.

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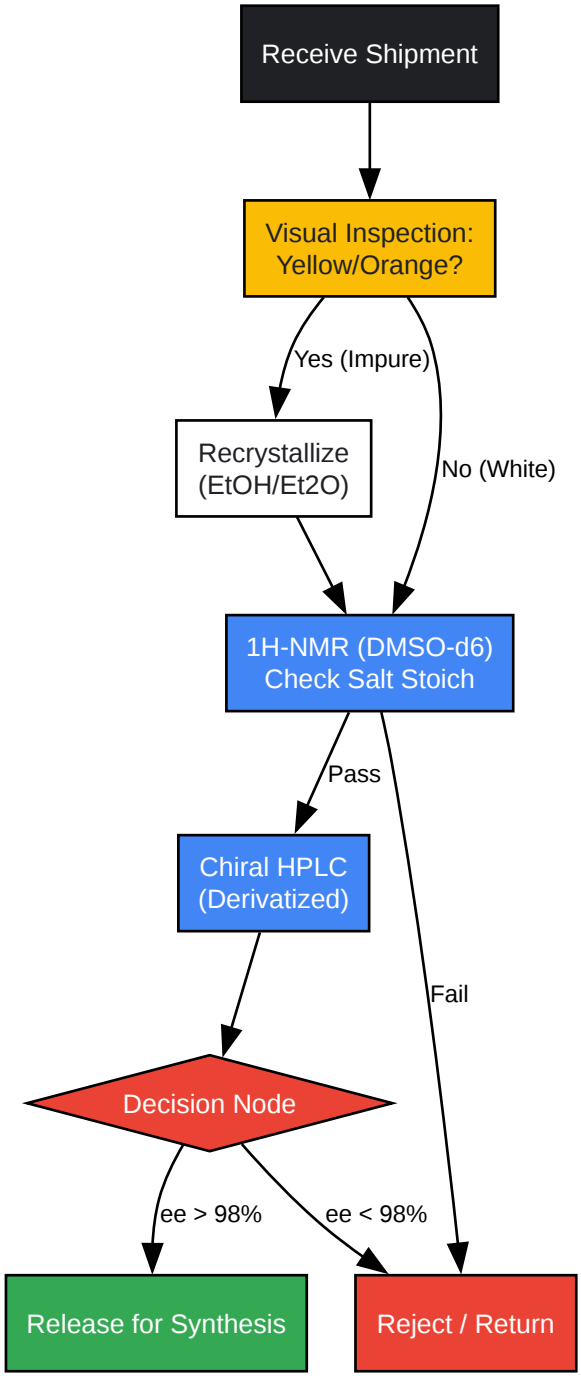
- LC-MS Check: Monitor conversion to the 1,4-disubstituted triazole (Mass = Sample + 102).
  - Pass: >95% conversion in <1 hour.[1]
  - Fail: Sluggish reaction indicates catalyst poisoning (likely from residual sulfur or free amines).[1]

Decision Framework & Safety

Handling azides requires strict adherence to safety protocols.[1][2] Low molecular weight organic azides can be explosive if the ratio of (C+O)/N is < 3. For this compound (

), the ratio is borderline, but the HCl salt stabilizes it.

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Figure 2: Quality Control Decision Tree for incoming azide reagents.

Safety Warning

- Acidity: Ensure the compound is stored as the HCl salt. The free base is more volatile and less stable.[1]

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- Metal Contact: Do not use metal spatulas (potential for heavy metal azide formation).[1] Use Teflon or ceramic.[1]

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